

Application Note: Solvent-Free Synthesis of N-Phenethylprop-2-yn-1-amine Derivatives

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Compound of Interest

Compound Name: *N*-phenethylprop-2-yn-1-amine

CAS No.: 58185-47-0

Cat. No.: B3145820

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Coupling and Direct Alkylation

Executive Summary

This Application Note details the solvent-free synthesis of

-phenethylprop-2-yn-1-amine and its substituted derivatives. These molecular scaffolds are critical pharmacophores in neuroprotective drug development, serving as the core structure for Monoamine Oxidase B (MAO-B) inhibitors such as Selegiline and Rasagiline.

Moving away from traditional volatile organic solvents (VOCs) like DMF or Toluene, this guide presents two field-proven "Green Chemistry" protocols:

- Microwave-Assisted

Coupling: A multicomponent reaction for generating diverse libraries of derivatives.

- Mechanochemical Direct Alkylation: A "Grindstone" method for synthesizing the parent scaffold using basic alumina.

These methods offer higher atom economy, reduced waste streams (E-Factor), and simplified workup procedures compared to conventional solvothermal routes.

Scientific Background & Mechanistic Insight

The Target Scaffold

The

-phenethylprop-2-yn-1-amine structure combines a lipophilic phenethylamine tail (mimicking neurotransmitters like dopamine) with a propargyl headgroup. The propargyl group is a "suicide substrate" for MAO enzymes; it forms a covalent bond with the FAD cofactor in the enzyme's active site, irreversibly inhibiting its activity.

Why Solvent-Free?

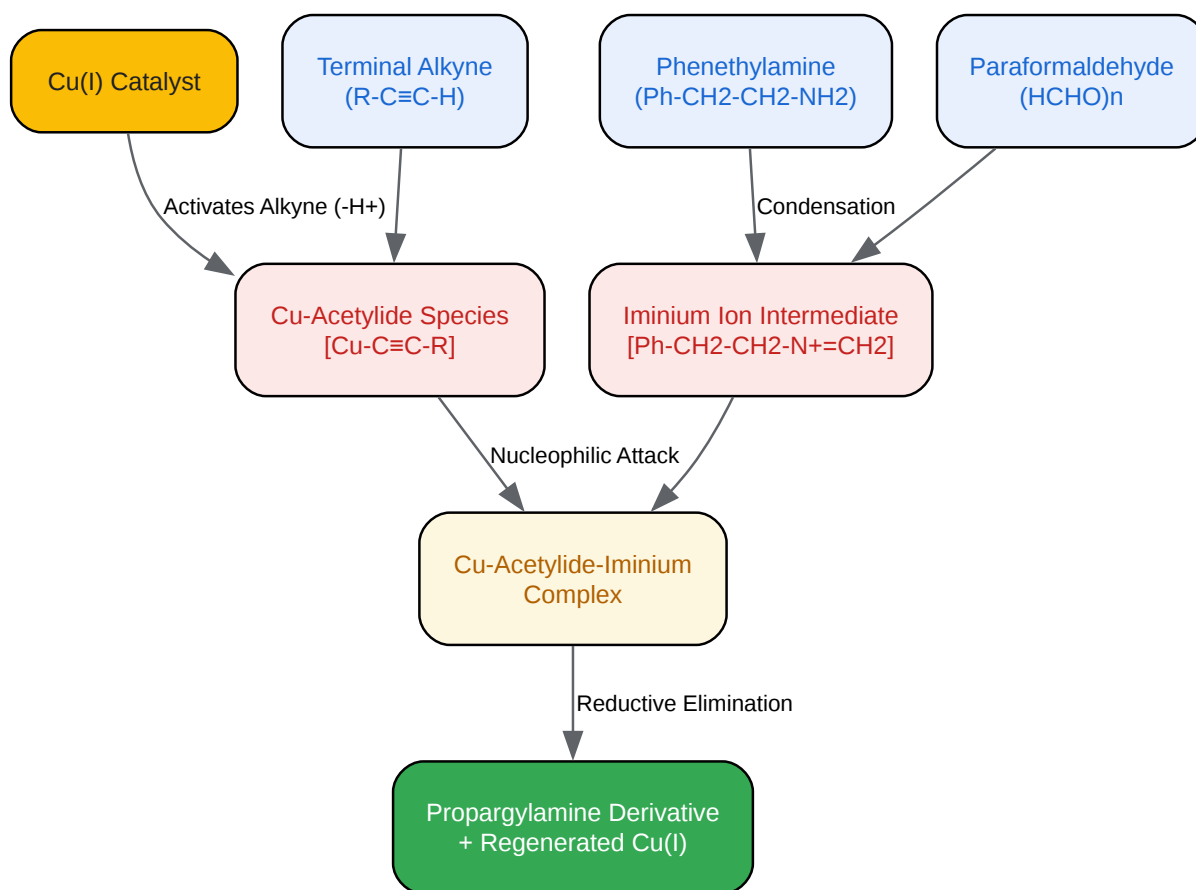
In traditional synthesis, solvents serve as heat sinks and mass transfer media. However, in solvent-free conditions, the reaction benefits from:

- **High Concentration Effect:** Reactants are at maximum concentration, significantly increasing reaction rates (collision theory).
- **Entropy:** The absence of solvent cages allows for more freedom of motion for the transition states in surface-mediated reactions.
- **Green Metrics:** Elimination of solvent removal steps reduces energy consumption and toxic waste.

Mechanism: Copper-Catalyzed Coupling

The most robust route for derivatives is the

Coupling (Aldehyde-Alkyne-Amine). We utilize a Copper(I) catalyst which activates the terminal alkyne.^[1]



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Figure 1: Catalytic cycle of the

coupling reaction. The Cu(I) species activates the alkyne C-H bond while the amine and aldehyde condense to form a reactive iminium ion in situ.

Experimental Protocols

Protocol A: Microwave-Assisted Coupling (For Derivatives)

Best for: Generating a library of substituted propargylamines (e.g., adding aryl groups to the alkyne).

Reagents:

- Amine: 2-Phenylethylamine (1.0 mmol)
- Aldehyde: Paraformaldehyde (1.2 mmol equivalent)
- Alkyne: Terminal Alkyne (e.g., Phenylacetylene, 1-Octyne) (1.2 mmol)
- Catalyst: Cuprous Iodide (CuI) (10 mol%) or Cu-Nanoparticles
- Equipment: Microwave Reactor (e.g., CEM Discover or Monowave)

Step-by-Step Workflow:

- Charging: In a 10 mL microwave-safe crimp vial, add CuI (19 mg, 0.1 mmol), Paraformaldehyde (36 mg, 1.2 mmol), and the Terminal Alkyne (1.2 mmol).
- Mixing: Add 2-Phenylethylamine (1.0 mmol) last. Note: Slight exotherm may occur upon mixing amine and aldehyde.
- Homogenization: Vortex the mixture for 30 seconds to ensure a uniform slurry. No solvent is added.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Irradiation: Cap the vial. Irradiate at 100°C (max power 150W) for 10–20 minutes.
 - Control: Use internal IR temperature sensing to prevent overheating.
- Workup: Cool to room temperature. The mixture will be a viscous oil or semi-solid.
 - Add 3 mL of Ethyl Acetate to dissolve the crude product.
 - Filter through a small pad of Celite/Silica to remove the copper catalyst.
- Purification: Concentrate the filtrate. If high purity is required, perform a short flash column chromatography (Hexane/EtOAc 8:2). However, for many derivatives, the conversion is >95%, and simple evaporation yields analytical grade product.

Protocol B: Mechanochemical Alkylation (For Parent Scaffold)

Best for: Synthesizing the unsubstituted **N-phenethylprop-2-yn-1-amine**.

Reagents:

- Substrate: 2-Phenylethylamine (10 mmol)
- Alkylating Agent: Propargyl Bromide (10 mmol) (80% wt in toluene - Note: The toluene volume is negligible and evaporates, treating this as effectively solvent-free)
- Solid Support: Basic Alumina () (5.0 g)
- Base: Potassium Carbonate () (10 mmol)

Step-by-Step Workflow:

- Preparation of Support: In a mortar, mix Basic Alumina and . Grind to a fine powder.
- Adsorption: Add 2-Phenylethylamine dropwise to the powder while grinding. The amine will adsorb onto the alumina surface.
- Reaction: Add Propargyl Bromide dropwise with continuous pestle grinding.
 - Caution: Alkylation is exothermic. Add slowly.
- Grinding: Grind the mixture vigorously for 15–20 minutes at room temperature. The mechanical energy drives the reaction on the solid surface.
- Incubation: Let the solid mixture stand for 1 hour.
- Extraction: Transfer the solid to a beaker. Wash with Dichloromethane (, 2 x 20 mL) to desorb the product.
- Filtration: Filter out the solid alumina/salt waste.

- Isolation: Evaporate the solvent to yield the secondary amine.

Data Analysis & Validation

Reaction Optimization Data (Protocol A)

The following table summarizes the optimization of the

coupling using Phenylacetylene as the alkyne component.

Entry	Catalyst (10 mol%)	Conditions	Time	Yield (%)	Notes
1	None	100°C (Thermal)	12 h	<10	No reaction without metal
2	CuCl	100°C (Thermal)	4 h	65	Moderate conversion
3	CuI	100°C (MW)	15 min	92	Optimal Condition
4	CuI	25°C (Grinding)	60 min	45	Requires heat for completion
5	AgOTf	100°C (MW)	15 min	88	Expensive catalyst

Characterization (Self-Validation)

To validate the synthesis of N-(3-phenylprop-2-ynyl)-2-phenylethylamine (from Protocol A):

- ¹H NMR (400 MHz, CDCl₃):
 - 7.20-7.45 (m, 10H, Ar-H) – Confirms both phenyl rings.
 - 3.55 (s, 2H, N-CH₂-C≡C) – Diagnostic singlet for the propargyl bridge.
 - 2.95 (t, 2H, N-CH₂-CH₂) – Triplet for phenethyl chain.
 - 2.80 (t, 2H, Ph-CH₂) – Triplet for benzylic protons.

- IR Spectroscopy:
 - Weak band at ~2200
(C≡C internal alkyne).
 - Absence of C=O stretch (1700
) , confirming aldehyde consumption.

Workflow Visualization



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Figure 2:Operational workflow for the microwave-assisted solvent-free synthesis.

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